

Section 1: Introduction and Analysis of Data Availability

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2,5-Dihydroxycinnamic acid**

Cat. No.: **B183497**

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2,5-Dihydroxycinnamic acid is a hydroxycinnamic acid derivative and an isomer of the more widely studied caffeic acid (3,4-dihydroxycinnamic acid)[1]. It has been identified in natural sources such as the plant *Grevillea robusta*[2]. While its chemical properties are of interest to researchers, a comprehensive and officially registered health and safety profile for **2,5-dihydroxycinnamic acid** remains largely uncharacterized.

A thorough review of safety literature reveals a critical data gap: no complete Safety Data Sheet (SDS) with detailed toxicological endpoints (e.g., LD50, carcinogenicity, mutagenicity) is available specifically for the 2,5-isomer. However, SDS and toxicological summaries for its methyl ester derivative (Methyl 2,5-dihydroxycinnamate) and its structural isomer Caffeic acid (3,4-dihydroxycinnamic acid) are available[3][4][5].

The causality behind this guide's structure is therefore dictated by this data gap. We must proceed with a risk assessment built on logical inference from these closely related chemical analogs. Standard laboratory practice dictates that in the absence of specific data, a compound should be handled with the caution appropriate for its most hazardous known structural analogs. This guide is therefore a synthesis, designed to provide a conservative and safe operational protocol.

Section 2: Hazard Identification and Inferred Classification

Based on the available data for its analogs, **2,5-dihydroxycinnamic acid** should be treated as a hazardous substance. The primary hazards are inferred from its methyl ester and its 3,4-isomer.

- Skin and Eye Irritation: Data for Methyl 2,5-dihydroxycinnamate and other related isomers consistently list skin and serious eye irritation as primary hazards[3]. The acidic nature of the carboxyl group and the phenolic hydroxyl groups on the parent acid make it highly probable that it shares these irritant properties.
- Potential for Systemic Toxicity: The methyl ester of **2,5-dihydroxycinnamic acid** is classified as toxic if swallowed, toxic in contact with skin, and toxic if inhaled[5]. This suggests that the core structure has significant biological activity and potential for systemic toxicity.
- Suspected Carcinogenicity: The closely related isomer, 3,4-dihydroxycinnamic acid (caffeic acid), is classified as a Category 2 carcinogen, meaning it is suspected of causing cancer[4] [6][7][8]. The International Agency for Research on Cancer (IARC) classifies caffeic acid in Group 2B: "Possibly carcinogenic to humans"[4]. Until data proves otherwise, **2,5-dihydroxycinnamic acid** must be handled as a potential carcinogen.

Table 1: Inferred GHS Classification for 2,5-Dihydroxycinnamic Acid

Hazard Class	Hazard Category	Hazard Statement	Basis of Inference
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	Inferred from Methyl 2,5-dihydroxycinnamate[5]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	Inferred from Methyl 2,5-dihydroxycinnamate[5]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled	Inferred from Methyl 2,5-dihydroxycinnamate[5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Inferred from analogs and chemical structure[3]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	Inferred from analogs and chemical structure[3]
Carcinogenicity	Category 2	H351: Suspected of causing cancer	Inferred from 3,4-dihydroxycinnamic acid (Caffeic Acid)[4]
Specific target organ toxicity	Category 3	H335: May cause respiratory irritation	Inferred from analogs[5][6][7]

Section 3: Toxicological Profile (Inferred)

The biological activity of **2,5-dihydroxycinnamic acid** derivatives underscores the need for cautious handling. For example, a phenethyl ester derivative is a potent inhibitor of the 5-lipoxygenase enzyme and induces apoptosis in cancer cells, demonstrating that this class of compounds is highly interactive with cellular pathways[9].

As no specific LD50 or LC50 data exists for **2,5-dihydroxycinnamic acid**, the following table provides context from related compounds.

Table 2: Toxicological Data for Structurally Related Compounds

Compound	CAS No.	LD50 Oral (Rat)	Other Toxicity Information	Source
2,5-Dihydroxybenzoic acid	490-79-9	800 mg/kg	-	Fisher Scientific[10]
3,4-Dihydroxycinnamic acid	331-39-5	Not Available	Suspected of causing cancer (Category 2)[4]	Sigma-Aldrich[4]
Methyl 2,5-dihydroxycinnamate	63177-57-1	Not Available	GHS Classification: Toxic if swallowed, inhaled, or in contact with skin[5].	PubChem[5]

The lack of quantitative data is a self-validating reason for implementing stringent engineering controls and comprehensive personal protective equipment. The known biological activity of its derivatives further reinforces that this compound should not be treated as benign[9].

Section 4: Experimental Protocol: Safe Handling and Storage

This protocol is designed to mitigate the risks of irritation, systemic toxicity, and potential carcinogenicity.

Objective: To safely handle, weigh, and prepare solutions of solid **2,5-dihydroxycinnamic acid**.

Materials:

- **2,5-Dihydroxycinnamic acid** (solid powder)

- Appropriate solvent
- Calibrated analytical balance
- Spatula, weigh boats/paper
- Appropriate glassware (beakers, volumetric flasks)
- Labeling materials

Methodology:

- Preparation and Engineering Controls:
 - Causality: To prevent inhalation of fine particulates and potential exposure to a suspected carcinogen, all handling of the solid compound **MUST** be performed within a certified chemical fume hood.
 - Ensure the fume hood sash is at the appropriate working height.
 - Place a disposable bench cover on the work surface to contain any potential spills.
 - Have a designated chemical waste container ready for all contaminated disposables.
- Personal Protective Equipment (PPE) Donning:
 - Wear a lab coat, fully fastened.
 - Wear chemical safety goggles that provide a full seal around the eyes. A face shield is recommended if there is a risk of splashing[3][11].
 - Wear two pairs of nitrile gloves to prevent skin contact.
 - Causality: Given the "Toxic in contact with skin" classification of the methyl ester, preventing all skin exposure is critical[5].
- Weighing the Compound:

- Place the analytical balance inside the chemical fume hood if possible. If not, tare a sealed container, add the compound inside the hood, seal the container, and then weigh it outside the hood.
- Use a spatula to carefully transfer the desired amount of **2,5-dihydroxycinnamic acid** from the stock bottle to a weigh boat.
- Causality: Avoid any actions that could generate dust, such as dropping the powder from a height or using excessive force[12]. Dust generation is a primary route of exposure for respiratory irritants and potential carcinogens.

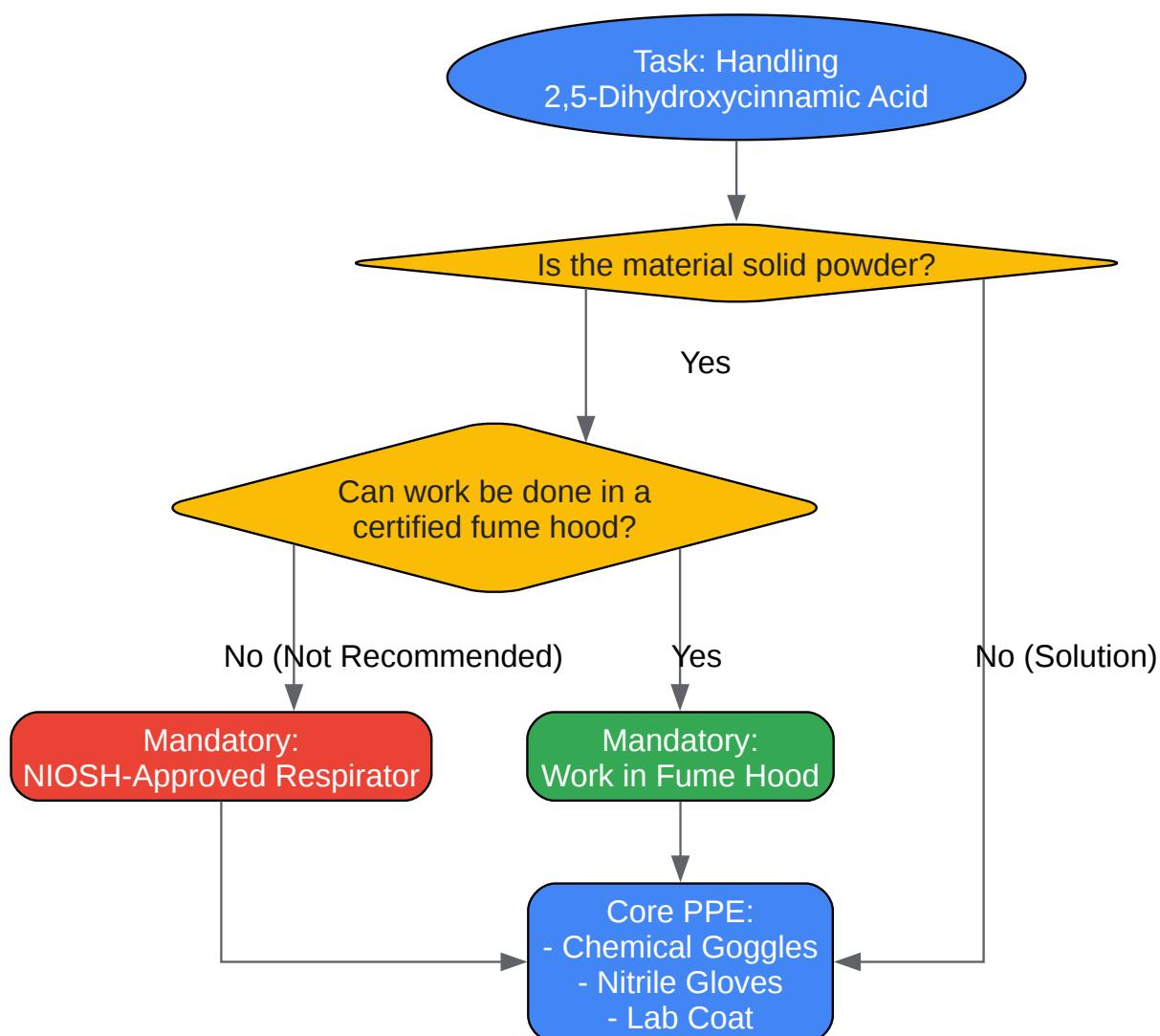
- Dissolution:
 - In the fume hood, carefully add the weighed powder to the beaker or flask containing the solvent.
 - Use a small amount of solvent to rinse the weigh boat to ensure a complete transfer.
 - Stir or sonicate as needed to fully dissolve the compound.
- Storage:
 - Store the solid compound in a tightly-closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids[7][10].
 - Solutions should be stored in clearly labeled, sealed containers.
- Decontamination and Waste Disposal:
 - Wipe down the spatula and work surface with an appropriate solvent.
 - Dispose of all contaminated items (gloves, bench cover, weigh boat) in the designated hazardous waste container.
 - Wash hands and forearms thoroughly after the procedure, even though gloves were worn[11].

Section 5: Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls are the primary line of defense. Personal protective equipment serves as the essential final barrier.

- Engineering Controls: A certified chemical fume hood is mandatory for handling the solid form to prevent inhalation[13]. Ensure safety showers and eyewash stations are readily accessible[10].
- Respiratory Protection: If work outside of a fume hood is unavoidable (not recommended), a NIOSH-approved respirator with an appropriate particulate filter is required.
- Eye/Face Protection: Chemical safety goggles are required. A face shield should be worn over the goggles for additional protection[11].
- Hand Protection: Wear protective gloves, such as nitrile gloves. Change them immediately if they become contaminated[3][11].
- Skin and Body Protection: Wear a protective lab coat. Protective boots may be required depending on the scale of the operation[3].

Diagram 1: PPE Selection Workflow



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Caption: PPE selection decision tree for **2,5-dihydroxycinnamic acid**.

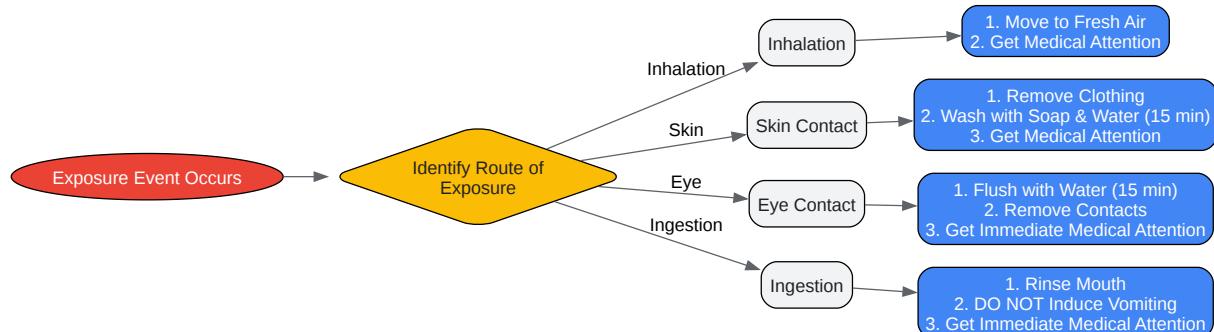
Section 6: First Aid and Emergency Procedures

Immediate and correct action is critical in the event of an exposure.

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention[7][11].

- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs or persists[3][11].
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention[3][11].
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[11].

Diagram 2: Emergency Response to Exposure



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Caption: Workflow for first aid response to an exposure event.

Section 7: Stability, Reactivity, and Disposal

- Chemical Stability: The compound is expected to be stable under normal laboratory conditions[10].

- Incompatible Materials: Avoid strong oxidizing agents, strong acids, and strong bases, as violent reactions are possible[4][10].
- Hazardous Decomposition Products: Upon combustion, the compound may release hazardous products such as carbon monoxide and carbon dioxide[3][10].
- Waste Disposal: All waste material must be disposed of as hazardous waste in accordance with federal, state, and local regulations. Do not allow the material to enter drains or the environment[3][4].

References

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